

Detecting N-Nitrosamine Impurities: A Guide to Analytical Methodologies

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The presence of N-nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory bodies and manufacturers worldwide.^{[1][2]} These compounds, many of which are classified as probable or possible human carcinogens, can form during the synthesis of active pharmaceutical ingredients (APIs), during the manufacturing of the final drug product, or even during storage.^{[2][3]} Consequently, robust and sensitive analytical methods are crucial for their detection and quantification to ensure patient safety and regulatory compliance.

This document provides detailed application notes and protocols for the most common and effective analytical methodologies used to detect N-nitrosamine impurities in pharmaceutical products. These methods are based on guidelines from regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), as well as established scientific literature.^{[3][4][5]}

Key Analytical Techniques

The primary analytical techniques for N-nitrosamine analysis are based on chromatography coupled with mass spectrometry, which offer the necessary sensitivity and selectivity to detect these impurities at trace levels.^{[1][2]} The most widely employed methods include:

- Liquid Chromatography-Mass Spectrometry (LC-MS): This is a versatile technique used for a broad range of N-nitrosamines.
 - High-Resolution Mass Spectrometry (LC-HRMS): Offers high selectivity and accurate mass measurement, which is particularly useful for identifying unknown N-nitrosamines and for analysis in complex matrices.[\[6\]](#)[\[7\]](#)
 - Tandem Mass Spectrometry (LC-MS/MS): Provides high sensitivity and is ideal for high-throughput quantitative analysis in quality control settings.[\[7\]](#)[\[8\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is well-suited for the analysis of volatile N-nitrosamines.[\[1\]](#)[\[8\]](#)
 - Headspace GC-MS: A sample introduction technique used for volatile analytes.
 - Direct Liquid Injection GC-MS: Suitable for a wider range of nitrosamines with varying volatility.[\[9\]](#)

Quantitative Data Summary

The following tables summarize the quantitative performance of various analytical methods for the detection of common N-nitrosamine impurities. The Limit of Detection (LOD) and Limit of Quantification (LOQ) are critical parameters for evaluating the sensitivity of these methods.

Table 1: LC-MS/MS and LC-HRMS Method Performance

N-Nitrosamine	Analytical Method	Matrix	LOD (ng/mL)	LOQ (ng/mL)	Reference
NDMA	LC-APCI-MS/MS	Metronidazole Benzoate	0.22 - 0.80	0.33 - 1.20	[10]
NDEA	LC-APCI-MS/MS	Metronidazole Benzoate	0.22 - 0.80	0.33 - 1.20	[10]
NMBA	LC-MS/MS	Various APIs	-	0.5	[11]
NDIPA	LC-MS/MS	Various APIs	-	-	[11]
NEIPA	LC-MS/MS	Various APIs	-	-	
NDBA	LC-MS/MS	Various APIs	-	-	
Multiple	LC-HRMS	Various Drug Products	-	0.005 ppm	[6]

Table 2: GC-MS Method Performance

N-Nitrosamine	Analytical Method	Matrix	LOD	LOQ	Reference
NDMA	Headspace GC-MS	Sartans, Metformin	-	-	[11]
NDEA	Headspace GC-MS	Sartans, Metformin	-	-	[11]
NDIPA	Headspace GC-MS	Sartans, Metformin	-	-	[11]
NEIPA	Headspace GC-MS	Sartans, Metformin	-	-	[11]
Multiple	GC-MS/MS	Various APIs	< 3 ppb	15 ppb	[9] [12]

Experimental Workflows

The following diagrams illustrate the general experimental workflows for sample preparation and analysis using LC-MS and GC-MS techniques.



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Caption: General workflow for N-nitrosamine analysis by LC-MS.



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Caption: General workflow for N-nitrosamine analysis by GC-MS.

Detailed Experimental Protocols

The following protocols provide a starting point for method development and validation. It is essential to validate any analytical method for its intended use in the specific drug product matrix.^[7]

Protocol 1: LC-MS/MS Analysis of N-Nitrosamines in Sartan Drug Products

This protocol is based on methods described in USP General Chapter <1469>.^[13]

1. Scope: This method is for the quantitative determination of six N-nitrosamine impurities (NDMA, NDEA, NEIPA, NDIPA, NMBA, and NDBA) in sartan drug products.[13]

2. Reagents and Materials:

- Reference standards for each N-nitrosamine and their corresponding isotopically labeled internal standards (e.g., NDMA-d6, NDEA-d10).
- HPLC-grade water, methanol, and acetonitrile.
- Formic acid, ammonium formate.
- Syringe filters (0.22 µm).

3. Standard and Sample Preparation:

- Internal Standard (IS) Solution: Prepare a stock solution of the isotopically labeled internal standards in a suitable solvent (e.g., water).
- Standard Stock Solution: Prepare a mixed stock solution of all target N-nitrosamines in a suitable solvent.
- Calibration Standards: Prepare a series of calibration standards by spiking the standard stock solution and a fixed amount of the IS solution into the diluent.
- Sample Preparation:
 - Weigh and transfer a known amount of the powdered drug product into a volumetric flask.
 - Add a specific volume of the IS solution.
 - Add diluent (e.g., a mixture of water and organic solvent) to the flask.
 - Sonicate or shake to dissolve the sample.
 - Dilute to the final volume with the diluent.
 - Filter the solution through a 0.22 µm syringe filter before injection.

4. LC-MS/MS Instrumental Conditions:

- LC System: UPLC or HPLC system.
- Column: A suitable C18 reversed-phase column.
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: Methanol or acetonitrile with 0.1% formic acid.
- Gradient Elution: A suitable gradient to separate all target analytes.
- Flow Rate: As per column specifications.
- Injection Volume: 5-10 μ L.
- MS System: Tandem quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM). Monitor at least two transitions for each analyte for confirmation.

5. Data Analysis:

- Integrate the peak areas for each N-nitrosamine and its corresponding internal standard.
- Calculate the response ratio (analyte peak area / IS peak area).
- Construct a calibration curve by plotting the response ratio against the concentration of the calibration standards.
- Determine the concentration of each N-nitrosamine in the sample from the calibration curve.

Protocol 2: GC-MS/MS Analysis of Volatile N-Nitrosamines

This protocol is a general procedure for the analysis of volatile N-nitrosamines by direct liquid injection GC-MS/MS.

1. Scope: This method is suitable for the quantification of volatile N-nitrosamines such as NDMA and NDEA in drug substances.

2. Reagents and Materials:

- Reference standards for each target N-nitrosamine.
- Internal standard (e.g., an isotopically labeled nitrosamine).
- High-purity solvents (e.g., dichloromethane, methanol).

3. Standard and Sample Preparation:

- Internal Standard (IS) Solution: Prepare a stock solution of the internal standard in the chosen solvent.
- Standard Stock Solution: Prepare a mixed stock solution of the target N-nitrosamines.
- Calibration Standards: Prepare a series of calibration standards by spiking the standard stock solution and a fixed amount of the IS solution into the solvent.
- Sample Preparation:
 - Weigh a known amount of the drug substance into a centrifuge tube.
 - Add a specific volume of the IS solution.
 - Add the extraction solvent (e.g., dichloromethane).
 - Vortex the mixture for a specified time (e.g., 1 minute).
 - Centrifuge the sample (e.g., at 4000 rpm for 5 minutes).[\[14\]](#)
 - Carefully transfer the supernatant to an autosampler vial for analysis.

4. GC-MS/MS Instrumental Conditions:

- GC System: Gas chromatograph with a suitable autosampler.
- Injector: Splitless mode.
- Inlet Temperature: 250 °C.
- Column: A suitable capillary column for amine analysis (e.g., a mid-polar phase).
- Oven Temperature Program: A temperature gradient to ensure separation of the analytes (e.g., 50 °C hold for 1 min, then ramp to 250 °C).[14]
- Carrier Gas: Helium at a constant flow rate.
- MS System: Triple quadrupole mass spectrometer.
- Ionization Source: Electron Ionization (EI).
- Ion Source Temperature: 230 °C.[14]
- Detection Mode: Multiple Reaction Monitoring (MRM).

5. Data Analysis:

- Similar to the LC-MS/MS protocol, use the internal standard method for quantification. Construct a calibration curve and determine the concentration of the N-nitrosamines in the sample.

Conclusion

The analytical methodologies outlined in this document provide a robust framework for the detection and quantification of N-nitrosamine impurities in pharmaceutical products. The choice of a specific technique will depend on the nature of the N-nitrosamine, the complexity of the drug matrix, and the required sensitivity.[7] It is imperative that all methods are properly validated to ensure accurate and reliable results, thereby safeguarding public health and meeting stringent regulatory requirements.[7] Continuous monitoring and adaptation of these methods will be essential as our understanding of N-nitrosamine formation and control evolves.

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